

# 12-Crown-4: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: **12-Crown-4**

Cat. No.: **B1663920**

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## Introduction

**12-Crown-4** (1,4,7,10-tetraoxacyclododecane) is a synthetic cyclic ether with a high affinity for lithium cations. This property makes it a valuable reagent in various chemical applications, including as a phase-transfer catalyst, an electrolyte in lithium-ion batteries, and a component in the synthesis of specialized polymers and ion-selective membranes. However, its utility is accompanied by significant health hazards that necessitate strict adherence to safety protocols. This guide provides an in-depth overview of the safety and handling precautions for **12-Crown-4**, tailored for professionals in research and development.

## Hazard Identification and Classification

**12-Crown-4** is classified as a highly toxic substance, particularly via inhalation. It is crucial to understand its hazard profile to implement appropriate safety measures.

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Inhalation	Category 1	H330: Fatal if inhaled. <a href="#">[1]</a>
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation. <a href="#">[2]</a>

Signal Word: Danger[\[1\]](#)

Hazard Pictograms:

- GHS06 (Skull and Crossbones): Indicates acute toxicity (fatal or toxic).[\[1\]](#)

Precautionary Statements:

A comprehensive set of precautionary statements is associated with the handling of **12-Crown-4**. These are designed to minimize exposure and ensure safe use.

Code	Precautionary Statement
P260	Do not breathe dust/fume/gas/mist/vapors/spray. <a href="#">[1]</a> <a href="#">[3]</a>
P271	Use only outdoors or in a well-ventilated area. <a href="#">[1]</a> <a href="#">[3]</a>
P284	Wear respiratory protection. <a href="#">[1]</a> <a href="#">[3]</a>
P304 + P340 + P310	IF INHALED: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER/doctor. <a href="#">[1]</a>
P403 + P233	Store in a well-ventilated place. Keep container tightly closed. <a href="#">[1]</a> <a href="#">[3]</a>
P405	Store locked up. <a href="#">[1]</a> <a href="#">[3]</a>
P501	Dispose of contents/container to an approved waste disposal plant.

## Toxicological Data

Understanding the quantitative toxicological data is essential for risk assessment in a laboratory setting.

Route of Exposure	Species	Value	Toxic Effects	Reference
Oral (LD50)	Rat	2830 mg/kg	Behavioral - tremor	[3][4]
Oral (LD50)	Mouse	3150 mg/kg	Behavioral - tremor	[4]
Dermal (LD50)	Rabbit	5028 mg/kg	Behavioral - convulsions or effect on seizure threshold, Ataxia	[3]
Inhalation (LC50)	Rat	0.20 mg/L (4 h)	N/A	[3]
Intraperitoneal (LD50)	Rat	1550 mg/kg	Behavioral - tremor, convulsions or effect on seizure threshold; Nutritional and Gross Metabolic - weight loss or decreased weight gain	[4]

## Physical and Chemical Properties

Knowledge of the physical and chemical properties of **12-Crown-4** is vital for safe storage and handling.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>16</sub> O <sub>4</sub>
Molecular Weight	176.21 g/mol
Appearance	Colorless to almost colorless clear liquid <sup>[3]</sup>
Melting Point	16 °C (lit.) <sup>[1][5]</sup>
Boiling Point	61-70 °C at 0.5 mmHg (lit.) <sup>[1][5]</sup>
Density	1.089 g/mL at 25 °C (lit.) <sup>[1][5]</sup>
Flash Point	113 °C (235.4 °F) - closed cup <sup>[1]</sup>
Solubility in Water	Miscible
Sensitivity	Light & Air Sensitive, Hygroscopic

## Safe Handling and Storage

Adherence to strict handling and storage protocols is paramount to ensure the safety of laboratory personnel.

## Engineering Controls

- Work with **12-Crown-4** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.

## Personal Protective Equipment (PPE)

- Eye/Face Protection: Chemical safety goggles and a face shield are mandatory.<sup>[3]</sup>
- Skin Protection:
  - Wear chemically resistant gloves (e.g., Viton®, Butyl rubber). Consult glove manufacturer's specifications for breakthrough time and permeation data.

- A lab coat or chemical-resistant apron should be worn.
- Respiratory Protection: For operations where inhalation exposure is possible, a full-face respirator with a combination (US) or type ABEK (EN 14387) respirator cartridge is required. [1] In case of high concentrations or emergency situations, a self-contained breathing apparatus (SCBA) should be used.

## Handling Procedures

- Avoid all contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.
- Handle the substance under an inert atmosphere (e.g., nitrogen or argon) due to its air sensitivity.
- Use only non-sparking tools.
- Keep away from heat, sparks, and open flames.

## Storage

- Store in a cool, dry, and well-ventilated place away from direct sunlight.
- Keep the container tightly closed and sealed.[3]
- Store in a locked cabinet or a designated area for highly toxic substances.[3]
- Store separately from incompatible materials such as strong oxidizing agents.

## Experimental Protocol: Phase-Transfer Catalyzed Reaction

The following is a generalized, illustrative protocol for using **12-Crown-4** as a phase-transfer catalyst. This is not a substitute for a risk-assessed, specific experimental procedure.

Objective: To demonstrate the safe handling of **12-Crown-4** in a typical organic synthesis application.

Reaction: Alkylation of a nucleophile in a biphasic system.

Materials:

- **12-Crown-4**
- Organic solvent (e.g., toluene)
- Aqueous solution of a salt (e.g., potassium carbonate)
- Nucleophile
- Alkylating agent
- Appropriate glassware and stirring apparatus

Methodology:

- Preparation (in a chemical fume hood):
  - Don all required PPE (goggles, face shield, gloves, lab coat).
  - Set up the reaction apparatus (e.g., round-bottom flask with a reflux condenser and magnetic stirrer) inside the fume hood.
  - Purge the apparatus with an inert gas (e.g., nitrogen).
- Reagent Addition:
  - Under a positive pressure of inert gas, add the organic solvent, nucleophile, and alkylating agent to the reaction flask using a syringe or cannula.
  - In a separate container, dissolve the salt in water.
  - Carefully measure the required amount of **12-Crown-4** using a syringe. Due to its high toxicity, avoid weighing it in the open. If weighing is necessary, it must be done in a containment balance enclosure.
  - Slowly add the **12-Crown-4** to the reaction mixture.

- Add the aqueous salt solution to the reaction flask.
- Reaction:
  - Begin vigorous stirring to ensure efficient mixing of the two phases.
  - Heat the reaction to the desired temperature using a heating mantle with a temperature controller.
  - Monitor the reaction progress by appropriate analytical techniques (e.g., TLC, GC-MS).
- Work-up and Purification:
  - Once the reaction is complete, cool the mixture to room temperature.
  - Quench the reaction by slowly adding water.
  - Separate the organic and aqueous layers using a separatory funnel.
  - Wash the organic layer with brine.
  - Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate).
  - Filter off the drying agent.
  - Remove the solvent under reduced pressure using a rotary evaporator with a cold trap.
  - Purify the crude product by an appropriate method (e.g., column chromatography, distillation).
- Waste Disposal:
  - All waste materials containing **12-Crown-4** must be collected in a designated, labeled hazardous waste container.
  - Follow institutional and local regulations for the disposal of acutely toxic chemical waste.

## Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

## First Aid Measures

- General Advice: Move the victim out of the dangerous area. Consult a physician immediately and show them the Safety Data Sheet.[3]
- If Inhaled: If breathed in, move the person into fresh air. If not breathing, give artificial respiration. Consult a physician immediately.[3]
- In Case of Skin Contact: Take off immediately all contaminated clothing. Wash off with soap and plenty of water. Take the victim immediately to the hospital. Consult a physician.[3]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately consult a physician.[3]
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician immediately.[3]

## Accidental Release Measures

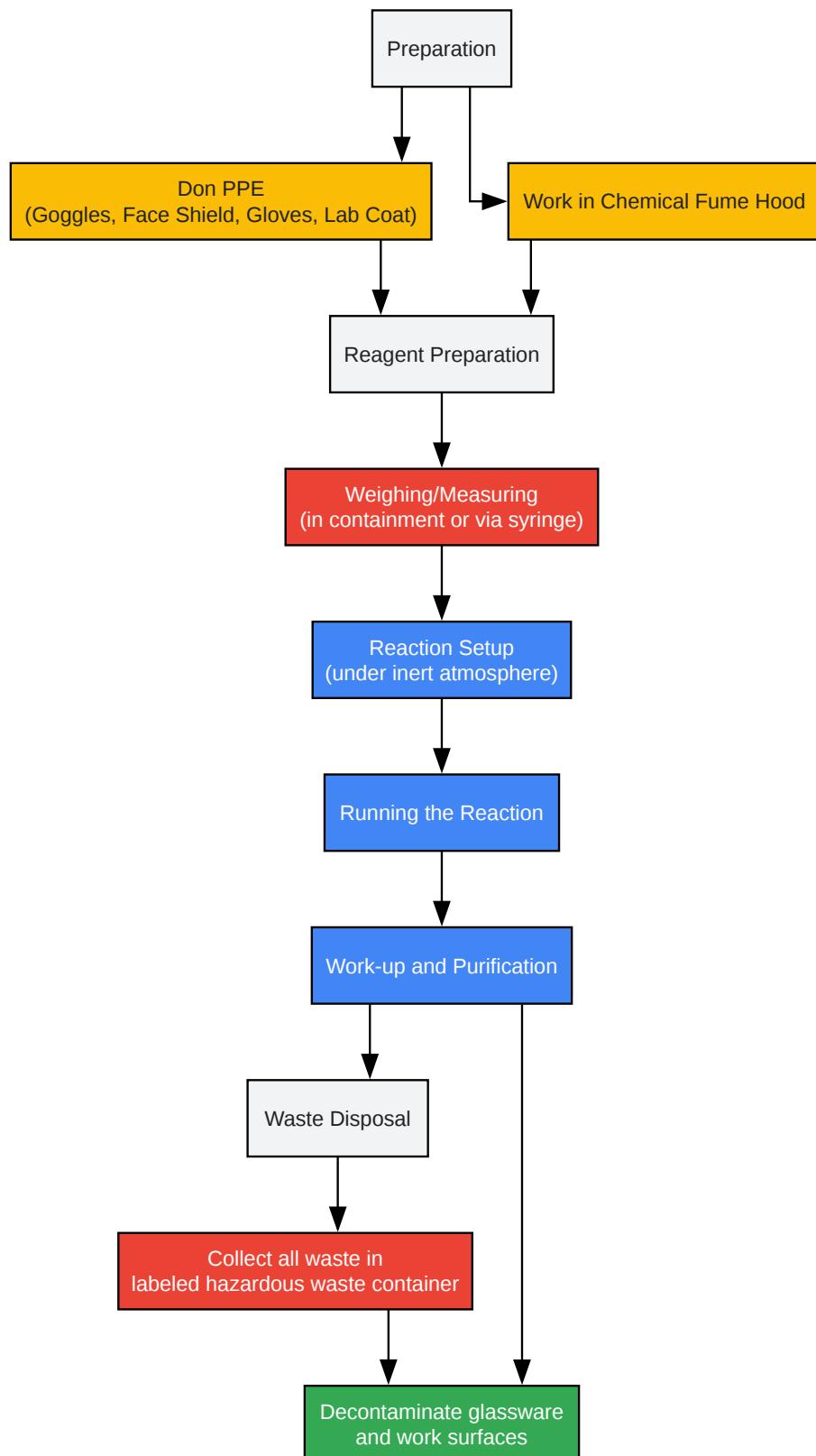
- Personal Precautions: Wear respiratory protection. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas.[3]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[3]
- Methods for Containment and Cleaning Up:
  - For small spills, absorb with an inert absorbent material (e.g., vermiculite, sand, or earth).
  - Place in a suitable, closed container for disposal as hazardous waste.[3]
  - For large spills, dike the area to prevent spreading. Follow the same cleanup procedure as for small spills.

## Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]
- Specific Hazards Arising from the Chemical: Emits toxic fumes under fire conditions (carbon oxides).
- Special Protective Equipment for Firefighters: Wear a self-contained breathing apparatus (SCBA) for firefighting if necessary.[3]

## Visualizations

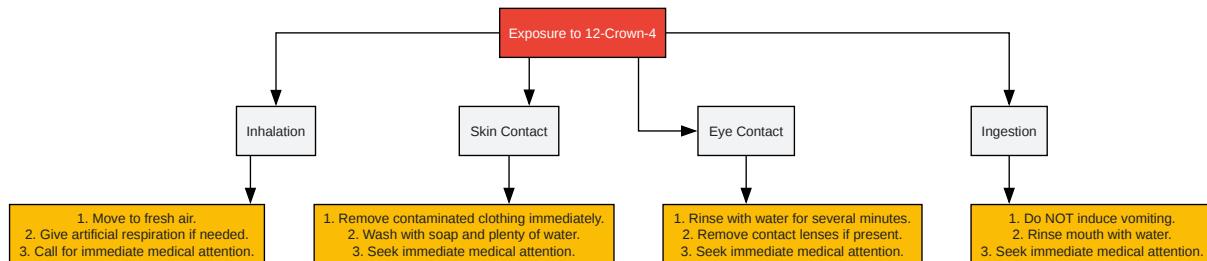
### Safe Handling Workflow for 12-Crown-4



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Caption: A logical workflow for the safe handling of **12-Crown-4**.

# First Aid Procedures for 12-Crown-4 Exposure



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## References

- 1. 12-Crown-4 98 294-93-9 [sigmaaldrich.com]
- 2. chemwhat.com [chemwhat.com]
- 3. 12-Crown-4 - Safety Data Sheet [chemicalbook.com]
- 4. 12-Crown-4 | CAS#:294-93-9 | Chemsric [chemsrc.com]
- 5. 12-冠醚-4 98% | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [12-Crown-4: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1663920#12-crown-4-safety-and-handling-precautions>

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